

Application Notes & Protocols: Purification of Ganoderenic Acid C by Silica Gel Column Chromatography

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Compound of Interest

Compound Name: *Ganoderenic acid C*

Cat. No.: *B10820546*

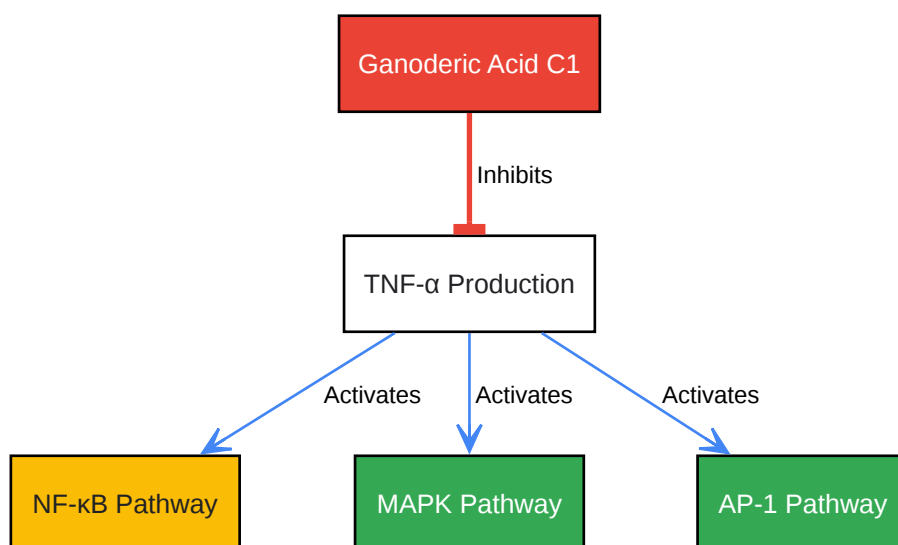
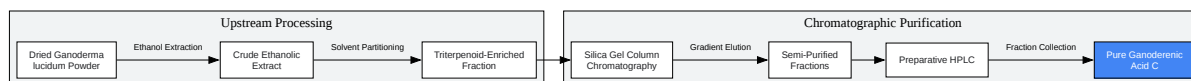
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Introduction

Ganoderenic acid C, a lanostane-type triterpenoid isolated from the medicinal mushroom *Ganoderma lucidum*, is a compound of significant interest to researchers in drug development due to its potential therapeutic properties. The isolation and purification of this compound in high purity are essential for accurate pharmacological and clinical studies. Silica gel column chromatography serves as a fundamental and effective method for the separation of **ganoderenic acid C** from crude fungal extracts. These application notes provide a detailed protocol for the purification of **ganoderenic acid C**, focusing on the silica gel column chromatography step, along with preceding extraction and subsequent fine purification methods.

Overall Purification Workflow

The purification of **Ganoderenic Acid C** is a multi-step process that begins with the extraction from the raw fungal material and proceeds through several chromatographic stages to achieve high purity. The general workflow is outlined below.



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